

(2-Bromo-4-fluorophenyl)hydrazine CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (2-Bromo-4-fluorophenyl)hydrazine

CAS No.: 299440-21-4

Cat. No.: B3258004

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Technical Monograph: (2-Bromo-4-fluorophenyl)hydrazine

Executive Summary

(2-Bromo-4-fluorophenyl)hydrazine (typically supplied as the hydrochloride salt) is a specialized hydrazine building block used primarily in the regioselective synthesis of polysubstituted heterocycles. Its strategic value lies in its substitution pattern: the 2-bromo substituent directs Fischer Indole Cyclization to the unsubstituted ortho position, yielding 7-bromo-5-fluoroindoles. This provides a "pre-installed" handle at the difficult-to-access 7-position, enabling late-stage diversification via palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig) without competing sterics from the indole nitrogen.

Part 1: Chemical Identity & Physiochemical Profile[1][2]

The compound is most stable and commercially available as the monohydrochloride salt. The free base is prone to oxidation and is typically generated in situ.

Core Identifiers

Parameter	Detail
Primary Name	(2-Bromo-4-fluorophenyl)hydrazine hydrochloride
CAS Number (HCl)	571170-91-7
CAS Number (Free Base)	Not widely established; refer to HCl salt
Molecular Formula	C ₆ H ₆ BrFN ₂ [1][2][3][4][5][6][7] · HCl
Molecular Weight	241.49 g/mol (Salt); 205.03 g/mol (Free Base)
Appearance	Off-white to beige crystalline solid
Solubility	Soluble in DMSO, Methanol, Water (hot); Insoluble in non-polar solvents

Structural Descriptors[2][10][11][12]

- SMILES (Free Base): Nc1ccc(F)cc1Br (Note: Hydrazine group implied as substituent)

Corrected: NNc1c(Br)cc(F)cc1

- InChIKey: RJJQYRJBFRVSEQ-UHFFFAOYSA-N (HCl Salt)[6]

Part 2: Synthetic Pathways & Mechanisms[1]

Synthesis from 2-Bromo-4-fluoroaniline

The industrial standard for production is the Diazotization-Reduction sequence. This route preserves the halogenation pattern on the aromatic ring.

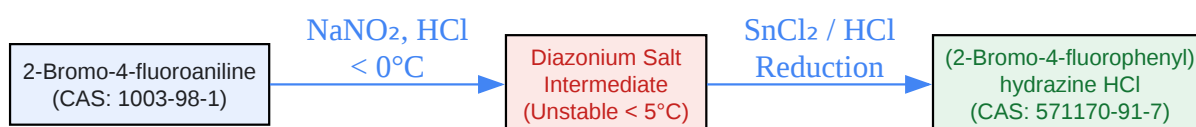
Protocol Overview:

- Diazotization: The aniline precursor is treated with sodium nitrite (NaNO₂) in concentrated HCl at -5°C to 0°C. The temperature must be strictly controlled to prevent diazonium salt

decomposition (explosion hazard).

- Reduction: The diazonium intermediate is reduced using Stannous Chloride (SnCl_2) or Sodium Sulfite (Na_2SO_3).^[8] SnCl_2 is preferred for laboratory scale due to cleaner conversion, though it requires rigorous acidic workup to remove tin salts.^[8]

Mechanistic Workflow (DOT Diagram)



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Figure 1: Synthetic route via diazotization-reduction.^{[1][4][7][8][9][10][11][12][13]} Strict temperature control is required during the diazonium formation step.

Critical Process Parameters

- Acid Concentration: Requires >4M HCl to prevent the formation of triazenes (diazoamino compounds).^[8]
- Stirring: Vigorous agitation is essential during the addition of NaNO_2 to prevent localized hotspots.
- Isolation: The product precipitates as the hydrochloride salt upon cooling and addition of concentrated HCl.

Part 3: Applications in Drug Discovery^{[1][2]}

The "7-Bromo" Advantage in Indole Synthesis

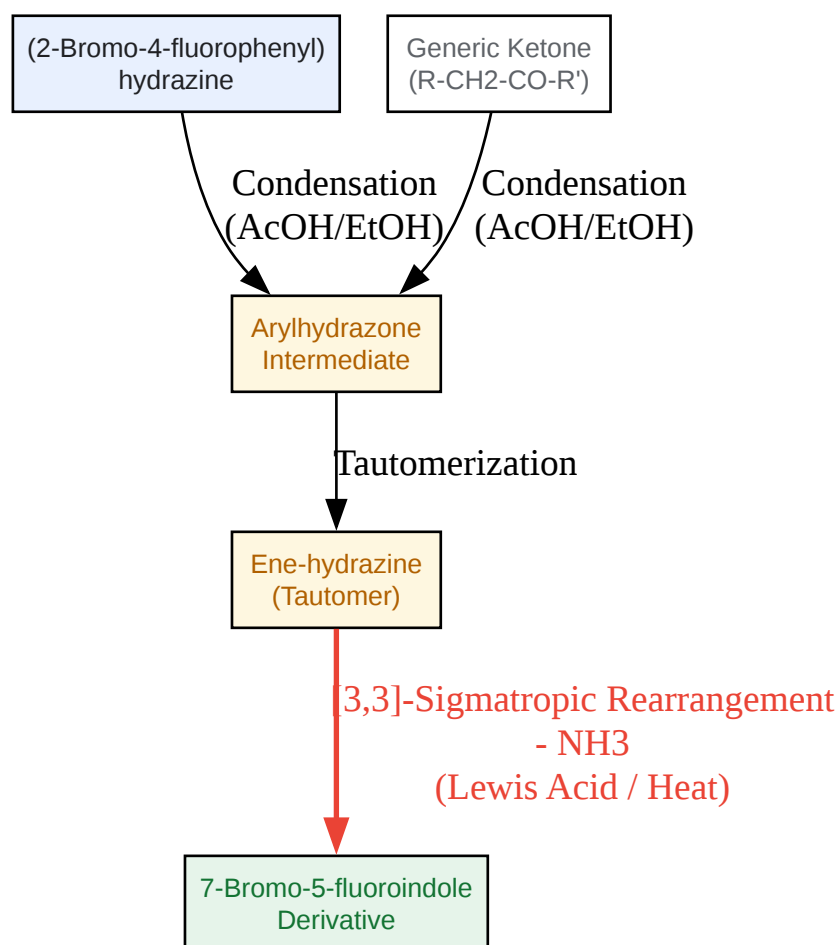
The primary utility of this hydrazine is in the Fischer Indole Synthesis. When reacted with a ketone, the cyclization regiochemistry is dictated by the existing substituents.^[8]

- Regioselectivity: The 2-position is blocked by Bromine.
- Outcome: Cyclization occurs exclusively at the 6-position.

- Product: 7-Bromo-5-fluoroindole.

This scaffold is highly valuable because the 7-bromo group is orthogonal to the 5-fluoro group. The bromine can be replaced via cross-coupling to introduce solubility-enhancing groups or heteroaromatics, while the fluorine modulates metabolic stability (blocking P450 oxidation at the 5-position).

Reaction Pathway Diagram (DOT)



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Figure 2: Fischer Indole Synthesis pathway. The steric bulk of the 2-bromo group directs cyclization to the 6-position, yielding 7,5-disubstituted indoles.

Experimental Protocol: General Fischer Indole Synthesis

Objective: Synthesis of 7-bromo-5-fluoro-3-methylindole.

- Condensation: Dissolve **(2-Bromo-4-fluorophenyl)hydrazine** HCl (1.0 equiv) and Propionaldehyde (or ketone equivalent) (1.1 equiv) in Ethanol. Stir at RT for 2 hours.
- Cyclization: Add Polyphosphoric Acid (PPA) or ZnCl₂ (2.0 equiv).[8] Heat to 80-100°C for 4–6 hours.
- Workup: Pour into ice water. Neutralize with NaOH. Extract with Ethyl Acetate.[14][7]
- Purification: Flash chromatography (Hexanes/EtOAc).

Part 4: Handling, Stability & Safety[5][9]

Hazard Profile

- GHS Classification: Acute Toxicity (Oral/Dermal/Inhalation), Skin Irritant, Eye Irritant.[8]
- Specific Hazard: Hydrazines are potential sensitizers and suspected carcinogens.[14] Handle in a fume hood.
- Incompatibility: Avoid contact with strong oxidizing agents (risk of fire/explosion) and strong bases (liberates free hydrazine).[8]

Storage & Stability

- State: The Hydrochloride salt is hygroscopic but chemically stable.
- Conditions: Store at 2–8°C under inert atmosphere (Argon/Nitrogen).
- Shelf Life: 12–24 months if kept dry.[14] Darkening of the solid indicates oxidation (formation of azo/azoxy impurities).

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- To cite this document: BenchChem. [(2-Bromo-4-fluorophenyl)hydrazine CAS number and identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3258004/docs#2-bromo-4-fluorophenyl-hydrazine-cas-number-and-identifiers\]](https://www.benchchem.com/product/b3258004/docs#2-bromo-4-fluorophenyl-hydrazine-cas-number-and-identifiers)

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